

# Technical Support Center: Thionyl Fluoride Exposure

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## Compound of Interest

Compound Name: Thionyl fluoride

Cat. No.: B1584706

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This guide provides emergency procedures and frequently asked questions for researchers, scientists, and drug development professionals who may encounter **thionyl fluoride** (SOF<sub>2</sub>) during their experiments. **Thionyl fluoride** is a hazardous chemical that is fatal if inhaled or in contact with skin, and causes severe skin burns and eye damage.<sup>[1][2]</sup> Immediate and appropriate first aid is critical.

## Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: What are the immediate symptoms of **thionyl fluoride** exposure?

A: Symptoms vary depending on the route of exposure.

- **Inhalation:** May cause severe respiratory tract irritation, coughing, shortness of breath, headache, and nausea.<sup>[1]</sup> It can also lead to drowsiness, dizziness, and may be destructive to the tissues of the mucous membranes and upper respiratory tract.<sup>[1]</sup> Symptoms may be delayed.<sup>[3]</sup>
- **Skin Contact:** **Thionyl fluoride** is fatal upon skin contact and causes severe chemical burns.<sup>[1][2]</sup> The liquefied gas can also cause frostbite or cold burns.<sup>[1]</sup>
- **Eye Contact:** Causes serious and potentially permanent eye damage.<sup>[1]</sup> Contact with the liquefied gas can result in severe injury from frostbite.<sup>[1]</sup>

- Ingestion: While unlikely due to its gaseous state, ingestion is considered harmful or fatal.[\[1\]](#)  
[\[2\]](#)

Q2: What should I do in case of accidental inhalation of **thionyl fluoride**?

A: Immediate action is required.

- Move to Safety: Immediately move the exposed person to fresh air and keep them in a position comfortable for breathing.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Administer First Aid: If the person is not breathing, provide artificial respiration.[\[1\]](#)[\[4\]](#) Avoid mouth-to-mouth resuscitation if the chemical was inhaled.[\[2\]](#)
- Seek Medical Help: Call for immediate medical attention.[\[1\]](#)[\[2\]](#)
- Medical Observation: The exposed individual may need to be kept under medical surveillance for 24 to 48 hours, as symptoms like pulmonary edema can be delayed.[\[3\]](#)[\[4\]](#)

Q3: How do I handle skin contact with **thionyl fluoride**?

A: Skin contact is a critical emergency.

- Remove Contaminated Items: Immediately take off all contaminated clothing and shoes.[\[1\]](#)[\[2\]](#)  
[\[5\]](#)
- Decontaminate Skin: If frostbite has occurred, thaw the affected area with lukewarm water without rubbing.[\[1\]](#) Wash the skin thoroughly with soap and plenty of water.[\[2\]](#)
- Apply Calcium Gluconate Gel: After washing, wearing appropriate chemical-resistant gloves, continuously rub a 2.5% calcium gluconate gel into the affected area for at least 1.5 hours or until further medical care is available.[\[1\]](#)
- Seek Immediate Medical Attention: This is a life-threatening exposure. Get medical help immediately.[\[1\]](#)[\[2\]](#)

Q4: What is the emergency procedure for eye contact?

A: Protect vision with swift action.

- Rinse Eyes: Immediately flush the eyes with plenty of water for at least 15 minutes.[1][6]
- Remove Contact Lenses: If the person is wearing contact lenses, remove them if it is safe and easy to do so, and then continue rinsing.[1][2][5]
- Seek Immediate Medical Attention: After flushing, seek immediate medical advice and attention.[1]

Q5: What is the procedure if **thionyl fluoride** is accidentally ingested?

A: Ingestion is unlikely but extremely dangerous.

- Rinse Mouth: Have the person rinse their mouth thoroughly with water.[1][2][6]
- Do Not Induce Vomiting: Vomiting should not be induced.[1][2][5]
- Give Nothing by Mouth to Unconscious Person: Never give anything by mouth if the person is unconscious.[1][2]
- Seek Immediate Medical Attention: Call a poison control center or doctor immediately.[1][2]

## Quantitative Data Summary

This table summarizes key quantitative data for emergency response to **thionyl fluoride** exposure.

Parameter	Value & Description	Citations
Skin Decontamination	Apply 2.5% Calcium Gluconate Gel continuously for 1.5 hours or until medical help arrives.	[1]
Eye Decontamination	Flush eyes with water for a minimum of 15 minutes.	[1][2][6]
Medical Observation	Following significant inhalation, medical surveillance for 24-48 hours is recommended due to the risk of delayed symptoms.	[3][4][7]
Occupational Exposure Limits (as F)	ACGIH TLV: 2.5 mg/m <sup>3</sup> ; OSHA PEL: 2.5 mg/m <sup>3</sup> .	[8]
Specialized Inhalation Treatment	Medical professionals may administer a 2.5% to 3% calcium gluconate solution via a nebulizer.	[7][9]

## Emergency Response Workflow

The following diagram outlines the logical steps for responding to a **thionyl fluoride** exposure event.



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